

# N-Boc-Trimetazidine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *N-Boc-Trimetazidine*

Cat. No.: *B15293524*

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Disclaimer: No specific Safety Data Sheet (SDS) for **N-Boc-Trimetazidine** was identified in the public domain at the time of this writing. The following guide is a synthesis of information from the safety data of the parent compound, Trimetazidine, and other N-Boc-protected piperazine derivatives. The chemical properties and toxicological profile of **N-Boc-Trimetazidine** will differ from its parent compound. Therefore, this document should be used as a preliminary guide only. Researchers, scientists, and drug development professionals are strongly advised to obtain a compound-specific SDS from their supplier and to conduct a thorough risk assessment before handling **N-Boc-Trimetazidine**.


## Hazard Identification and Classification

Based on the hazard profile of Trimetazidine and structurally related N-Boc-protected piperazine compounds, **N-Boc-Trimetazidine** should be handled as a hazardous substance.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> The potential GHS classifications are extrapolated as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[5]</sup>
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.<sup>[4]</sup><sup>[5]</sup>
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.<sup>[4]</sup><sup>[5]</sup>
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.<sup>[4]</sup><sup>[5]</sup>

Signal Word: Warning

Hazard Pictogram:

 alt text

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the detailed handling protocols below.

## Quantitative Data Summary

The following tables summarize the available quantitative data for the parent compound, Trimetazidine. It is crucial to note that these values may not be representative of **N-Boc-Trimetazidine**.

Table 1: Physical and Chemical Properties of Trimetazidine Dihydrochloride

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub> · 2HCl
Molecular Weight	339.26 g/mol [6][7]
Appearance	Crystalline solid[6]
Melting Point	231-235 °C[6]
Boiling Point	364 °C at 760 mmHg[6]
Solubility	10 mM in H <sub>2</sub> O[6]

Table 2: Toxicological Data for Trimetazidine

Endpoint	Value	Species
LD <sub>50</sub> (Oral)	1700 mg/kg	Rat
LD <sub>50</sub> (Oral)	1550 mg/kg	Mouse

Note: This data is for the parent compound and the toxicity of **N-Boc-Trimetazidine** has not been determined.

Table 3: Occupational Exposure Limits

Component	Limit Type	Value
N-Boc-Trimetazidine	Not Established	Not Established

## Experimental Protocols and Handling Procedures

The following protocols are recommended for handling **N-Boc-Trimetazidine** in a laboratory setting.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
  - Wear impervious gloves (e.g., nitrile) at all times.
  - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

## Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Contaminated work clothing should be removed and laundered separately before reuse.

## Safe Handling and Storage

- Handling:
  - Avoid all personal contact, including inhalation of dust or aerosols.
  - Avoid dust formation. Use dry clean-up procedures and avoid sweeping.
  - Keep containers securely sealed when not in use.

- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.
  - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

## Spill and Emergency Procedures

- Minor Spills:
  - Evacuate unnecessary personnel from the area.
  - Wearing appropriate PPE, carefully sweep or scoop up the spilled solid material, avoiding dust generation.
  - Place the material into a suitable, labeled container for disposal.
  - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
  - Evacuate the area and alert emergency responders.
  - Control all sources of ignition.
  - Prevent the spill from entering drains or waterways.

## First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present

and easy to do. Seek immediate medical attention.

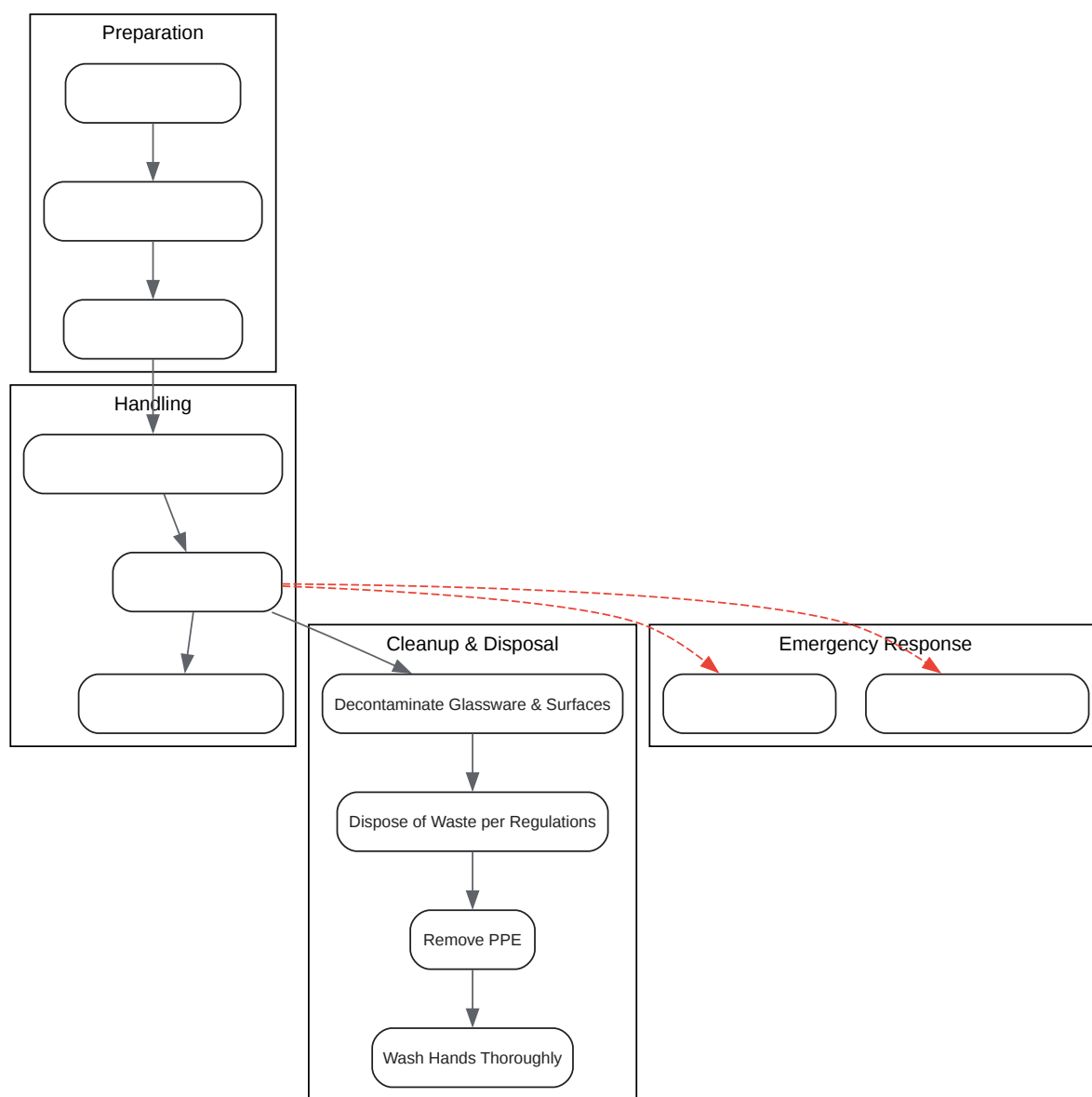
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Considerations

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

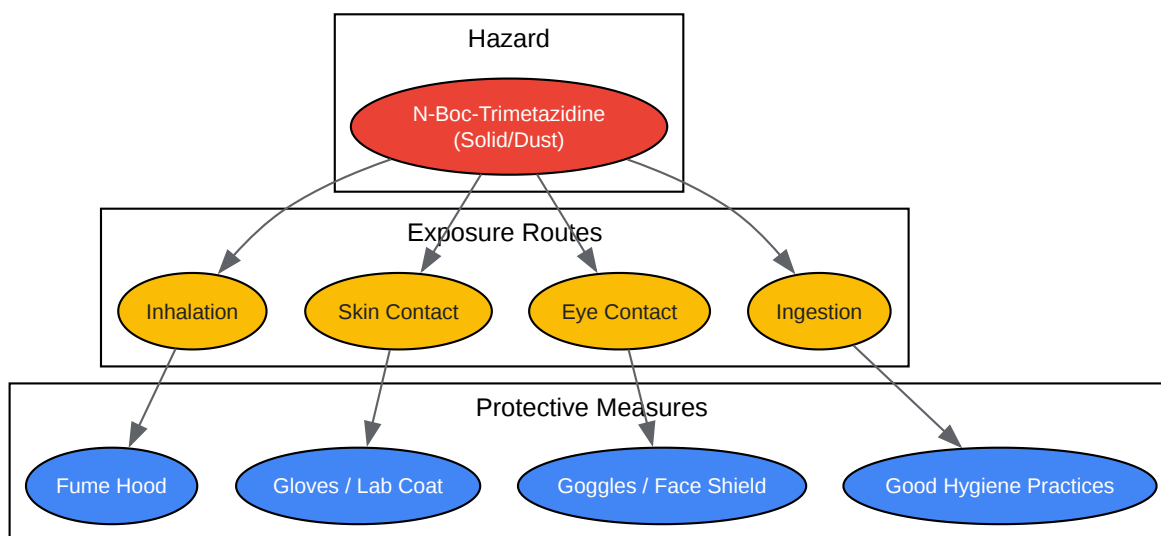
## Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **N-Boc-Trimetazidine**.



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Caption: Experimental Workflow for Safe Handling of **N-Boc-Trimetazidine**.



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Caption: Logical Relationship of Hazard, Exposure, and Protective Measures.

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